

Determining the Solubility of Benzo[d]oxazole-5-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: Benzo[d]oxazole-5-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive framework for determining the solubility of **Benzo[d]oxazole-5-carbaldehyde**, a heterocyclic building block with significant applications in medicinal chemistry and pharmaceutical research. Due to the limited availability of public quantitative solubility data for this specific compound, this document outlines detailed experimental protocols to enable researchers to generate reliable solubility profiles in a variety of solvents. Understanding the solubility of this compound is critical for its application in drug discovery, formulation development, and chemical synthesis.

Introduction to Benzo[d]oxazole-5-carbaldehyde and its Solubility

Benzo[d]oxazole-5-carbaldehyde (CAS 638192-65-1) is a versatile intermediate used in the synthesis of a diverse range of biologically active molecules. Its structure, featuring a fused benzene and oxazole ring with an aldehyde functional group, suggests a molecule with moderate polarity. The parent compound, benzoxazole, is known to be sparingly soluble in water but soluble in several organic solvents.^{[1][2][3]} The aldehyde group in **Benzo[d]oxazole-5-carbaldehyde** can participate in hydrogen bonding, which may influence its solubility in protic solvents.

A thorough understanding of its solubility in different solvent systems is a prerequisite for:

- Reaction Condition Optimization: Selecting appropriate solvents for chemical synthesis and purification.
- Formulation Development: Designing effective delivery systems for potential therapeutic agents.
- In Vitro and In Vivo Studies: Preparing stock solutions and understanding bioavailability.

Theoretical Considerations and Solvent Selection

The principle of "like dissolves like" provides a preliminary guide for solvent selection. Given the aromatic and heterocyclic nature of **Benzo[d]oxazole-5-carbaldehyde**, a range of solvents with varying polarities should be investigated.

Recommended Solvent Classes for Initial Screening:

- Protic Solvents: Water, Ethanol, Methanol, Isopropanol
- Aprotic Polar Solvents: Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Acetonitrile, Acetone
- Aprotic Nonpolar Solvents: Toluene, Hexane, Dichloromethane, Chloroform
- Aqueous Buffers: Phosphate-buffered saline (PBS) at various pH values to assess the impact of ionization.

Experimental Protocols for Solubility Determination

The following protocols describe a systematic approach to determining the solubility of **Benzo[d]oxazole-5-carbaldehyde**, progressing from qualitative assessment to quantitative measurement.

Qualitative Solubility Assessment

This initial screening provides a rapid evaluation of solubility in a range of solvents.

Materials:

- **Benzo[d]oxazole-5-carbaldehyde**
- A selection of test solvents (see Section 2)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:[4][5]

- Sample Preparation: Add approximately 1-2 mg of **Benzo[d]oxazole-5-carbaldehyde** to a clean, dry test tube.
- Solvent Addition: Add 1 mL of the selected solvent to the test tube.
- Mixing: Vigorously shake or vortex the mixture for 30-60 seconds.
- Observation: Visually inspect the solution for the presence of undissolved solid.
- Classification: Classify the solubility as:
 - Soluble: No visible solid particles.
 - Partially Soluble: Some solid has dissolved, but undissolved particles remain.
 - Insoluble: The solid appears largely undissolved.
- Record Keeping: Meticulously record the observations for each solvent in a table similar to Table 1.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[6]

Materials:

- **Benzo[d]oxazole-5-carbaldehyde**
- Selected solvents for quantitative analysis
- Scintillation vials or flasks with screw caps
- Orbital shaker or wrist-action shaker in a temperature-controlled environment
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer for concentration analysis

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Benzo[d]oxazole-5-carbaldehyde** to a vial containing a known volume of the test solvent (e.g., 5-10 mg in 2-5 mL). The presence of excess solid is crucial to ensure saturation.
 - Seal the vials tightly.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary time-course experiment can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - Allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.

- Immediately filter the supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **Benzo[d]oxazole-5-carbaldehyde** in the diluted sample using a pre-validated HPLC or UV-Vis spectrophotometry method. A calibration curve prepared with known concentrations of the compound is required for accurate quantification.
- Calculation:
 - Calculate the solubility of the compound in the original solvent, taking into account the dilution factor. Express the solubility in units such as mg/mL, g/L, or mol/L.

Data Presentation

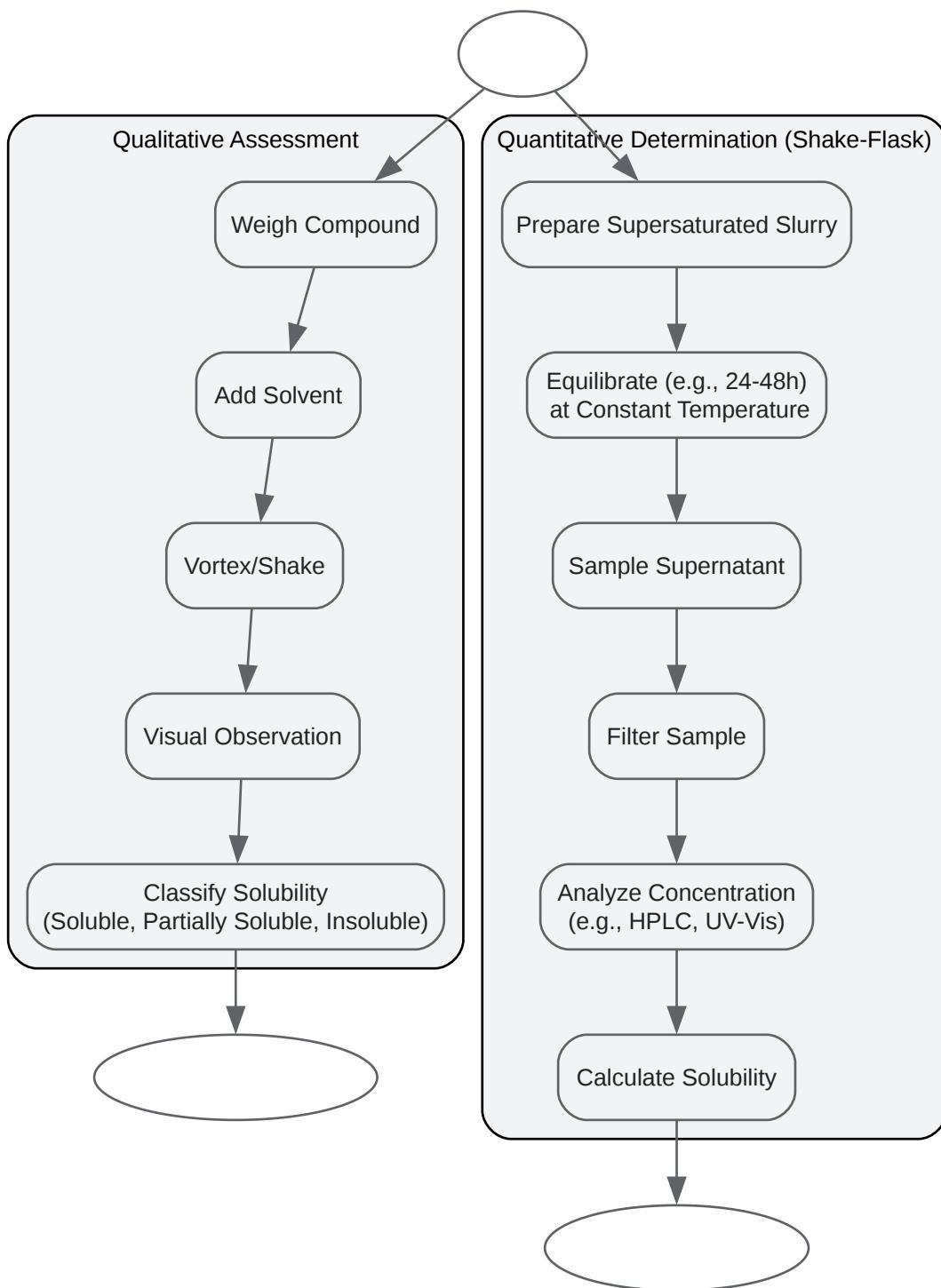
All quantitative solubility data should be systematically organized for clear comparison and interpretation.

Table 1: Template for Recording Quantitative Solubility of **Benzo[d]oxazole-5-carbaldehyde**

Solvent	Temperatur e (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method	Notes
Water	25	Shake-Flask			
Ethanol	25	Shake-Flask			
DMSO	25	Shake-Flask			
Acetonitrile	25	Shake-Flask			
Dichlorometh ane	25	Shake-Flask			
PBS (pH 7.4)	37	Shake-Flask			
Add other solvents as needed					

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Benzo[d]oxazole-5-carbaldehyde**.

[Click to download full resolution via product page](#)*Solubility Determination Workflow*

Conclusion

This guide provides a robust framework for researchers to systematically determine the solubility of **Benzo[d]oxazole-5-carbaldehyde** in various solvents. By following these detailed experimental protocols, scientists and drug development professionals can generate the critical data needed to advance their research and development activities. The resulting solubility profile will be instrumental in optimizing synthetic routes, designing effective formulations, and enabling further biological evaluation of this important chemical entity.

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